

An In-depth Technical Guide to 3-Chlorophenanthrene: Chemical Properties and Structure

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Compound of Interest

Compound Name: 3-Chlorophenanthrene

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical properties and structural features of **3-Chlorophenanthrene**. The information is curated for professionals in research and development, with a focus on clarity, data accessibility, and practical application.

Chemical Identity and Properties

3-Chlorophenanthrene is a chlorinated polycyclic aromatic hydrocarbon (cPAH). Its fundamental chemical and physical properties are summarized in the tables below for easy reference and comparison.

Identifiers and Descriptors

Identifier/Descriptor	Value
IUPAC Name	3-chlorophenanthrene[1]
CAS Registry Number	715-51-5[1]
Molecular Formula	C ₁₄ H ₉ Cl[1]
SMILES	<chem>C1=CC=C2C(=C1)C=CC3=C2C=C(C=C3)Cl</chem> [1]
InChI	InChI=1S/C14H9Cl/c15-12-8-7-11-6-5-10-3-1-2-4-13(10)14(11)9-12/h1-9H[1]
InChIKey	BVVFJTESUEYBUOL-UHFFFAOYSA-N[1]

Physicochemical Properties

Property	Value
Molecular Weight	212.67 g/mol [1]
Exact Mass	212.0392780 Da[1]
Monoisotopic Mass	212.0392780 Da[1]
Appearance	Solid (physical state)
Melting Point	80.5-81.5 °C[2]
XLogP3	5.4[1]
Hydrogen Bond Donor Count	0[1]
Hydrogen Bond Acceptor Count	0[1]
Rotatable Bond Count	0[1]
Topological Polar Surface Area	0 Å ² [1]
Heavy Atom Count	15[1]
Complexity	225[1]

Chemical Structure

The molecular structure of **3-Chlorophenanthrene** consists of a phenanthrene backbone, which is a polycyclic aromatic hydrocarbon composed of three fused benzene rings in a non-linear arrangement. A single chlorine atom is substituted at the 3-position of this ring system.

Figure 1. Chemical structure of **3-Chlorophenanthrene**.

Experimental Protocols

While a specific, detailed, and contemporary synthesis protocol for **3-Chlorophenanthrene** is not readily available in the searched literature, its preparation from 3-aminophenanthrene has been reported.[2] This transformation is classically achieved via the Sandmeyer reaction. Below is a generalized experimental protocol based on this well-established method.

Synthesis of 3-Chlorophenanthrene via Sandmeyer Reaction

The Sandmeyer reaction is a versatile method for the synthesis of aryl halides from aryl diazonium salts, utilizing a copper(I) salt as a catalyst.[3][4][5]

Logical Workflow for the Synthesis of 3-Chlorophenanthrene



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Figure 2. Synthetic workflow for **3-Chlorophenanthrene**.

Detailed Methodology:

- Diazotization of 3-Aminophenanthrene:
 - 3-Aminophenanthrene is dissolved in a cooled aqueous solution of hydrochloric acid.
 - The solution is maintained at a temperature of 0-5 °C using an ice bath.
 - A solution of sodium nitrite in water is added dropwise with constant stirring, ensuring the temperature does not rise above 5 °C.
 - The reaction progress is monitored for the formation of the diazonium salt.
- Sandmeyer Reaction:
 - A solution of copper(I) chloride in hydrochloric acid is prepared.
 - The cold diazonium salt solution is slowly added to the copper(I) chloride solution.
 - The reaction mixture is allowed to warm to room temperature, and nitrogen gas evolution is observed.
 - The mixture is then heated to ensure the complete decomposition of the diazonium salt.
- Work-up and Purification:
 - After cooling, the reaction mixture is extracted with a suitable organic solvent (e.g., dichloromethane or diethyl ether).
 - The combined organic extracts are washed with water and then with a dilute sodium bicarbonate solution to remove any residual acid.
 - The organic layer is dried over an anhydrous drying agent like sodium sulfate.
 - The solvent is removed under reduced pressure to yield the crude product.
 - Purification of the crude **3-Chlorophenanthrene** can be achieved by column chromatography on silica gel or by recrystallization from a suitable solvent system (e.g., ethanol/water).

Analytical Methods

Gas Chromatography-Mass Spectrometry (GC-MS):

GC-MS is a primary technique for the identification and quantification of **3-Chlorophenanthrene**.

- **Sample Preparation:** Samples containing **3-Chlorophenanthrene** are typically extracted using a suitable solvent, and the extract is concentrated.
- **GC Conditions:** A capillary column with a non-polar stationary phase is commonly used for the separation of polycyclic aromatic hydrocarbons. The oven temperature is programmed to ramp up to allow for the elution of compounds with a wide range of boiling points.
- **MS Detection:** The mass spectrometer is operated in electron ionization (EI) mode. For quantitative analysis, selected ion monitoring (SIM) is often employed to enhance sensitivity and selectivity. The mass spectrum of **3-Chlorophenanthrene** will exhibit a characteristic molecular ion peak (M^+) at m/z 212 and an isotope peak ($M+2$) at m/z 214 with a relative intensity of approximately one-third of the molecular ion peak, which is indicative of the presence of a single chlorine atom.

Infrared (IR) Spectroscopy:

IR spectroscopy can be used to identify the functional groups present in **3-Chlorophenanthrene**.

- **Expected Absorptions:**
 - **Aromatic C-H stretching:** Peaks are expected in the region of $3100-3000\text{ cm}^{-1}$.
 - **Aromatic C=C stretching:** A series of sharp absorptions will be present in the $1600-1450\text{ cm}^{-1}$ region.
 - **C-H out-of-plane bending:** Strong absorptions in the $900-675\text{ cm}^{-1}$ region are characteristic of the substitution pattern on the aromatic rings.
 - **C-Cl stretching:** A stretching vibration for the C-Cl bond is expected in the fingerprint region, typically between 800 and 600 cm^{-1} .

Nuclear Magnetic Resonance (NMR) Spectroscopy:

^1H and ^{13}C NMR spectroscopy are essential for the structural elucidation of **3-Chlorophenanthrene**.

- ^1H NMR: The proton NMR spectrum will show a complex pattern of signals in the aromatic region (typically δ 7.0-9.0 ppm). The integration of these signals will correspond to the nine aromatic protons. The chemical shifts and coupling constants will be influenced by the position of the chlorine atom.
- ^{13}C NMR: The carbon NMR spectrum will display signals for the 14 carbon atoms. The carbon atom attached to the chlorine will experience a downfield shift. The chemical shifts of the other carbon atoms will also be affected by the substituent. For comparison, the ^{13}C NMR chemical shifts for the parent phenanthrene molecule have been well-documented.^[6]

Applications in Research and Drug Development

As a chlorinated polycyclic aromatic hydrocarbon, **3-Chlorophenanthrene** is primarily of interest in environmental and toxicological research. In the context of drug development, substituted phenanthrene cores are found in various biologically active molecules.

Understanding the synthesis and properties of halogenated phenanthrenes like **3-Chlorophenanthrene** can be valuable for:

- Medicinal Chemistry: As a building block for the synthesis of more complex molecules with potential therapeutic applications. Halogenated aromatic compounds are often used to modulate the electronic and lipophilic properties of drug candidates.
- Metabolism Studies: Investigating the metabolic pathways of chlorinated aromatic compounds.
- Toxicology Research: Studying the environmental fate and toxicological effects of cPAHs.

Conclusion

This technical guide has provided a detailed overview of the chemical properties, structure, synthesis, and analysis of **3-Chlorophenanthrene**. The tabulated data offers a quick reference for its physicochemical properties, while the generalized experimental protocols provide a

foundation for its synthesis and characterization. The structural visualization and workflow diagrams aim to enhance the understanding of this molecule for researchers and professionals in the chemical and pharmaceutical sciences.

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